

physical and chemical properties of 21,23-Dihydro-23-hydroxy-21-oxozapoterin

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Compound of Interest

Compound Name: 21,23-Dihydro-23-hydroxy-21-oxozapoterin

Cat. No.: B159433

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In-Depth Technical Guide: 21,23-Dihydro-23-hydroxy-21-oxozapoterin

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and known biological context of **21,23-Dihydro-23-hydroxy-21-oxozapoterin**, a tetranortriterpenoid natural product. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. All quantitative data are presented in standardized tables, and experimental workflows are visualized to facilitate understanding and replication.

Introduction

21,23-Dihydro-23-hydroxy-21-oxozapoterin is a complex triterpenoid isolated from the medicinal plant *Clausena excavata*[1]. As a member of the limonoid class of compounds, which are known for their diverse biological activities, this molecule represents a subject of interest for further investigation. This guide synthesizes the available technical information on this compound.

Physicochemical Properties

The fundamental physicochemical properties of **21,23-Dihydro-23-hydroxy-21-oxozapoterin** are summarized below. To date, specific experimental values for properties such as melting and boiling points have not been reported in publicly accessible literature.

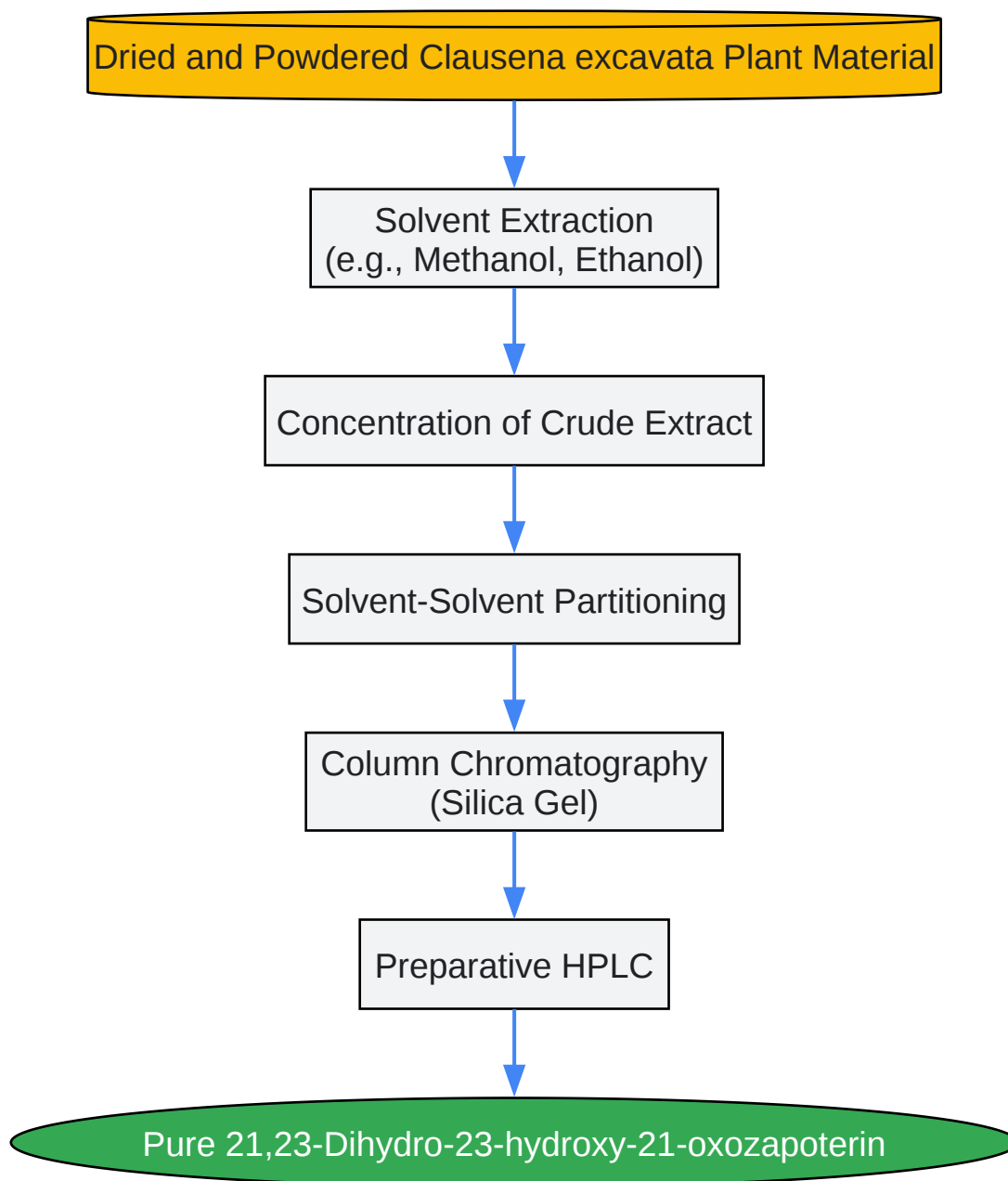
| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₂₆ H ₃₀ O ₁₀ | [2] |
| Molecular Weight | 502.516 g/mol | [2] |
| CAS Number | 426266-88-8 | [2] |
| Class | Triterpenoid | [1] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | [1] |

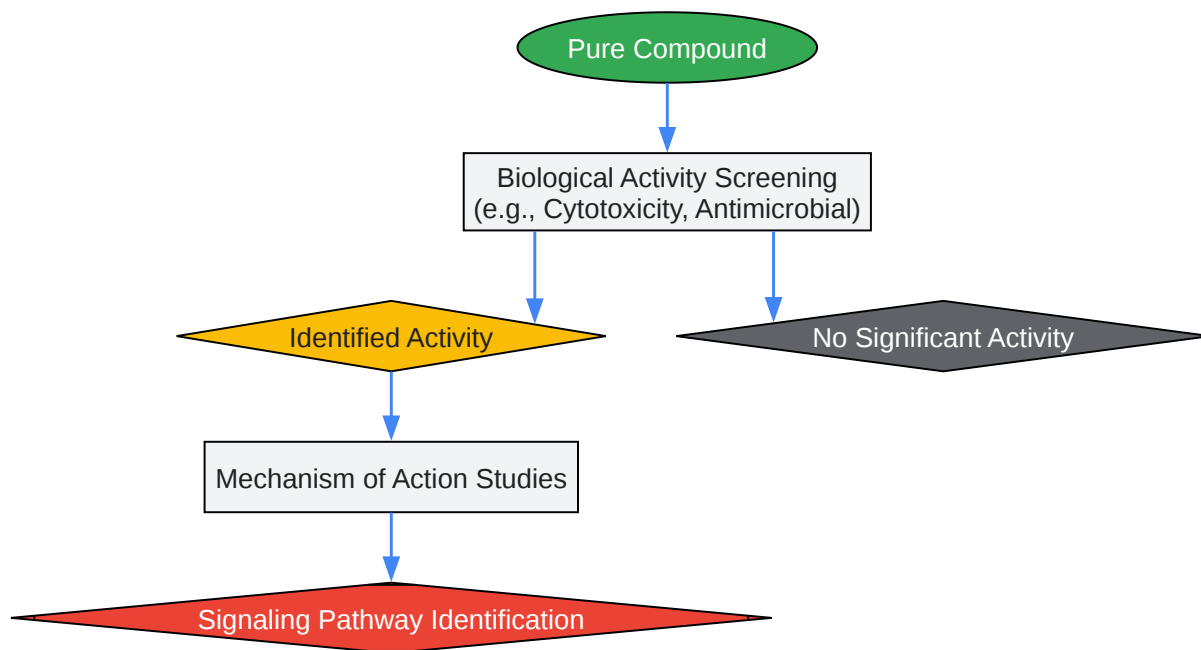
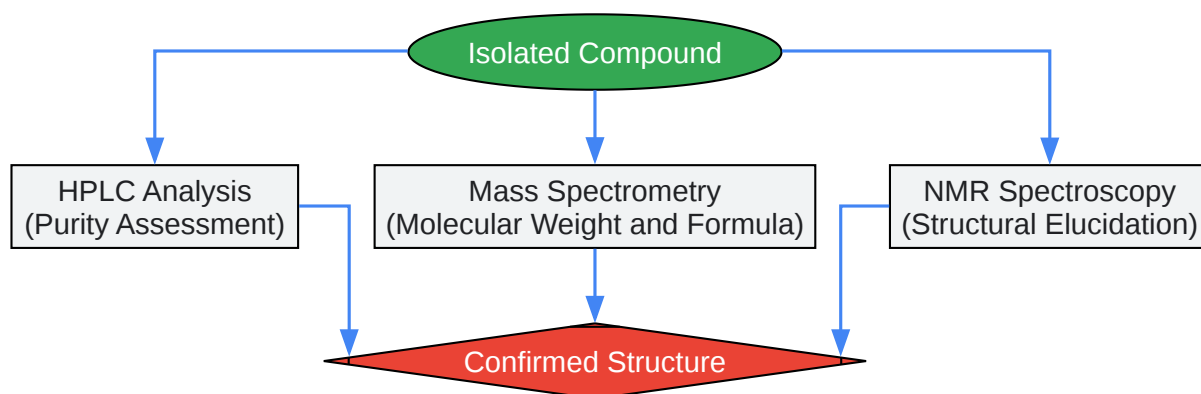
Experimental Protocols

Detailed experimental protocols for the synthesis of **21,23-Dihydro-23-hydroxy-21-oxozapoterin** are not currently available in the scientific literature, as it is a compound of natural origin. The following sections detail the general methodologies for its isolation and characterization based on standard practices for limonoids.

Isolation from *Clausena excavata*

The isolation of **21,23-Dihydro-23-hydroxy-21-oxozapoterin** is achieved through the extraction of plant material from *Clausena excavata*, followed by chromatographic separation. A general workflow for this process is outlined below.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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